

Personal protective equipment for handling C18 Globotriaosylceramide-d3

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Compound of Interest

Compound Name: C18 Globotriaosylceramide-d3

Cat. No.: B15598264

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Essential Safety and Handling Guide for C18 Globotriaosylceramide-d3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **C18 Globotriaosylceramide-d3**. It outlines the necessary personal protective equipment (PPE), procedural steps for safe handling, and disposal plans to ensure a secure laboratory environment.

While **C18 Globotriaosylceramide-d3** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is prudent to follow standard laboratory safety protocols to minimize exposure, as the health hazards of many research chemicals have not been fully investigated.^{[1][2]}

Recommended Personal Protective Equipment (PPE)

Adherence to the following PPE guidelines is essential to ensure personal safety and prevent contamination when handling **C18 Globotriaosylceramide-d3** in its solid form.

Protective Equipment	Specification and Use
Respiratory Protection	A dust mask or N95 respirator should be worn to prevent the inhalation of fine particles, especially when weighing or transferring the powder. [2] [3]
Eye Protection	Chemical safety glasses or goggles are required to protect the eyes from any airborne particles. [2] [3]
Hand Protection	Chemical-resistant gloves, such as nitrile gloves, must be worn to avoid direct skin contact. [2] [3] Gloves should be inspected before use and changed if contaminated.
Body Protection	A standard laboratory coat should be worn to protect personal clothing from contamination. [2] [3]

Operational and Disposal Plans

Proper handling and disposal are critical for maintaining a safe and compliant laboratory. The following guidance outlines the key steps from receipt of the compound to its final disposal.

Step-by-Step Handling and Storage Protocol

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks.
- Designated Work Area: All handling of the solid compound should occur in a designated, well-ventilated area, such as a chemical fume hood or a benchtop with localized exhaust ventilation, to control dust.
- Weighing and Aliquoting:
 - Perform these tasks on a clean, non-porous surface.
 - Use appropriate tools (e.g., spatulas) to handle the solid. Avoid creating dust clouds.

- Close the primary container tightly immediately after use.
- Solution Preparation: If preparing solutions, add the solid to the solvent slowly to prevent splashing. **C18 Globotriaosylceramide-d3** is soluble in Chloroform:Methanol (2:1) and DMSO.[4][5]
- Storage: Store the compound in its original, tightly sealed container at -20°C for long-term stability.[5]

Waste Disposal Plan

- Solid Waste: Collect excess solid **C18 Globotriaosylceramide-d3** and any contaminated disposable materials (e.g., weigh boats, pipette tips) in a clearly labeled waste container.
- Liquid Waste: Solutions containing the compound should be collected in a designated, labeled hazardous waste container for organic solvents.
- Disposal Compliance: While smaller quantities may be disposable with household waste according to one Safety Data Sheet, it is best practice to dispose of all chemical waste, including uncleaned packaging, in accordance with local, state, and federal regulations.[1] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

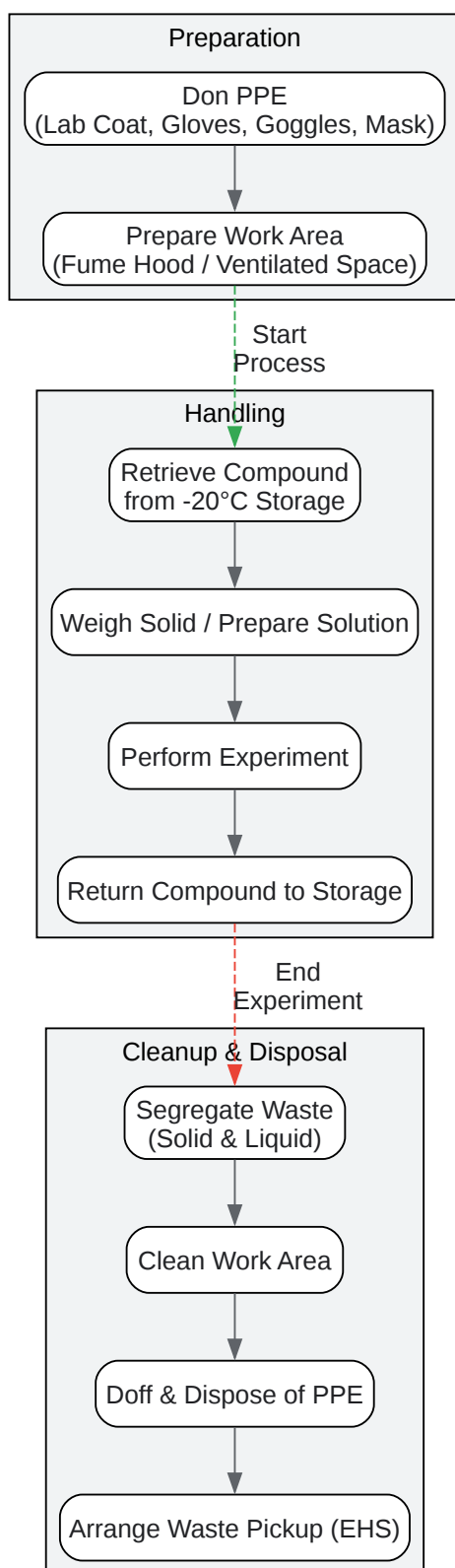
Compound Data

The following table summarizes key quantitative information for **C18 Globotriaosylceramide-d3**.

Property	Value
Molecular Formula	C ₅₄ H ₉₈ D ₃ NO ₁₈ [5]
Formula Weight	1055.4 g/mol [5]
Purity	≥99% deuterated forms (d1-d3)[5]
Formulation	A solid[4][5]
Storage Temperature	-20°C[5]
Stability	≥ 4 years[5]

Safe Handling Workflow

The diagram below illustrates the standard workflow for safely handling **C18 Globotriaosylceramide-d3** in a laboratory setting, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **C18 Globotriaosylceramide-d3**.

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- To cite this document: BenchChem. [Personal protective equipment for handling C18 Globotriaosylceramide-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15598264#personal-protective-equipment-for-handling-c18-globotriaosylceramide-d3>]

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